

L-Alanine-2-13C,15N: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *L-Alanine-2-13C,15N*

Cat. No.: *B1611124*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **L-Alanine-2-13C,15N**, a stable isotope-labeled amino acid crucial for metabolic research, proteomics, and drug development. Understanding the stability profile of this compound is paramount for ensuring the accuracy and reproducibility of experimental outcomes. This document outlines storage guidelines, potential degradation pathways, and analytical methodologies for assessing stability, presented in a format tailored for researchers and drug development professionals.

Overview and Physicochemical Properties

L-Alanine-2-13C,15N is a non-essential amino acid in which the carbon atom at the second position is replaced with its stable isotope, Carbon-13 (^{13}C), and the nitrogen atom is replaced with Nitrogen-15 (^{15}N). These isotopic labels allow for the tracing of L-Alanine through various metabolic pathways using mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Property	Value
Chemical Formula	C ₂ ¹³ CH ₇ ¹⁵ NO ₂
Molecular Weight	92.08 g/mol
Appearance	White to off-white solid
Solubility	Soluble in water
Isotopic Purity	Typically ≥98% for ¹³ C and ¹⁵ N
Chemical Purity	Typically ≥98%

Recommended Storage Conditions and Stability

The stability of **L-Alanine-2-¹³C,¹⁵N** is critical for its effective use as an internal standard or tracer in quantitative analyses. While specific long-term stability data for **L-Alanine-2-¹³C,¹⁵N** is not extensively published, recommendations are based on data for similar isotopically labeled amino acids and general principles of chemical stability.

Summary of Recommended Storage Conditions:

Condition	Temperature	Humidity	Light	Form	Duration
Long-Term Storage	Room Temperature or 2-8°C	Controlled/Desiccated	Protected from light	Solid	Several years
In-Solution (Aqueous)	-20°C	N/A	Protected from light	Frozen	Months
In-Solution (Aqueous)	-80°C	N/A	Protected from light	Frozen	Up to 6 months
Short-Term Handling	Ambient	N/A	Minimize exposure	Solid/Solution	As needed for experiments

Proper storage is essential to prevent degradation. For solid **L-Alanine-2-¹³C,¹⁵N**, it is recommended to store it at room temperature or under refrigeration (2-8°C) in a tightly sealed container, protected from light and moisture. Some suppliers of other isotopically labeled L-Alanine products recommend storing the solid form at 4°C, sealed, and away from moisture and light. When in solution, it is best to store aliquots at -20°C or -80°C to minimize freeze-thaw cycles, which can potentially lead to degradation. For instance, a product data sheet for L-Alanine-1-¹³C suggests that in solvent, it can be stored for up to 6 months at -80°C or 1 month at -20°C.

Potential Degradation Pathways

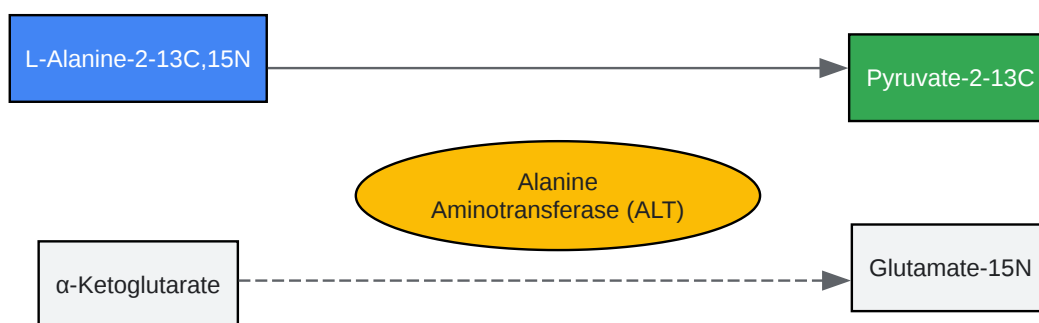
L-Alanine, including its isotopically labeled forms, is a relatively stable amino acid. However, under certain conditions, it can undergo degradation. The primary metabolic degradation pathway for L-alanine in biological systems is through transamination.

Key Degradation Pathways:

- **Transamination:** The most significant pathway involves the reversible transfer of the amino group to an α -keto acid, catalyzed by alanine aminotransferase (ALT). This reaction converts L-alanine into pyruvate.
- **Oxidative Deamination:** In some microorganisms, L-alanine can be converted to pyruvate through oxidative deamination.
- **Chemical Degradation:** Under harsh conditions such as extreme pH, high temperatures, or in the presence of strong oxidizing agents, L-alanine can degrade through various chemical reactions, including decarboxylation and oxidation. However, under recommended storage conditions, these pathways are generally not significant.

The isotopic labeling at the C2 and N positions is not expected to significantly alter the chemical stability of the molecule compared to its unlabeled counterpart.

Figure 1. Primary Metabolic Pathway of L-Alanine
Transamination



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Figure 1. Primary Metabolic Pathway of L-Alanine

Experimental Protocols for Stability Assessment

To ensure the integrity of **L-Alanine-2-13C,15N**, particularly when used as a standard in quantitative studies, it is essential to perform stability assessments. This typically involves subjecting the compound to stress conditions (forced degradation) and analyzing it at various time points using stability-indicating analytical methods.

Forced Degradation Study Protocol

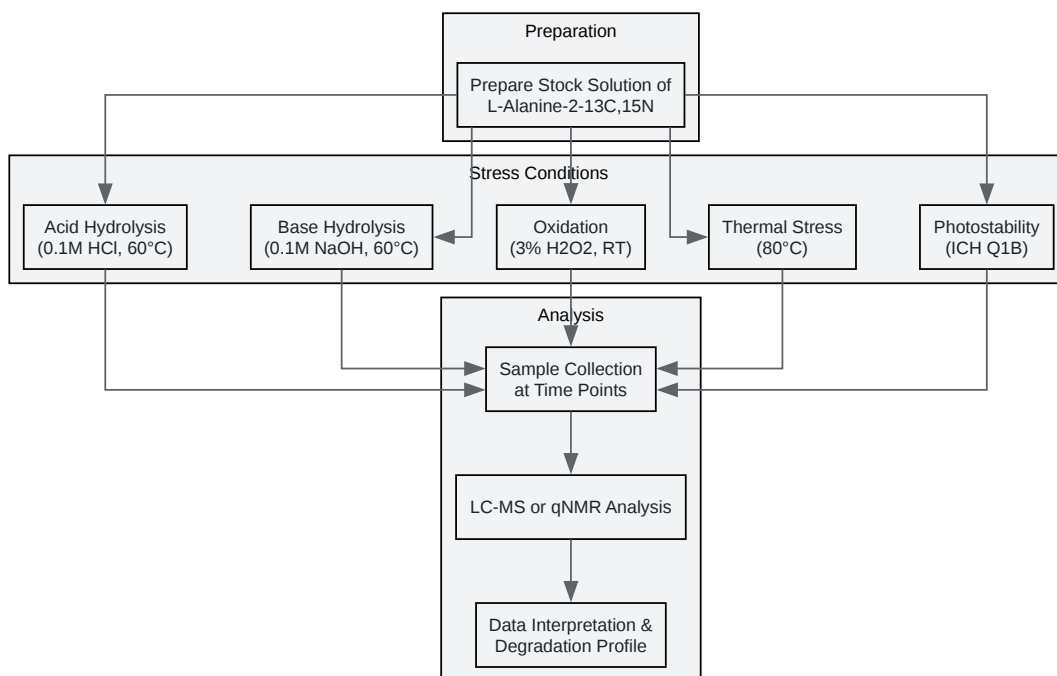
Objective: To identify potential degradation products and pathways and to develop a stability-indicating analytical method.

Methodology:

- Sample Preparation: Prepare stock solutions of **L-Alanine-2-13C,15N** in a suitable solvent (e.g., water or a relevant buffer).
- Stress Conditions: Expose the solutions to the following conditions:

- Acid Hydrolysis: 0.1 M HCl at 60°C for 24 hours.
- Base Hydrolysis: 0.1 M NaOH at 60°C for 24 hours.
- Oxidation: 3% H₂O₂ at room temperature for 24 hours.
- Thermal Stress: 80°C for 48 hours (for solid and solution).
- Photostability: Expose to light (ICH Q1B guidelines) at ambient temperature.
- Time Points: Collect samples at initial, intermediate, and final time points (e.g., 0, 4, 8, 12, 24 hours for hydrolysis/oxidation; longer for thermal/photostability).
- Sample Analysis: Analyze the stressed samples against a control sample (stored at -80°C) using a validated stability-indicating method, such as LC-MS or qNMR.

Figure 2. Experimental Workflow for Forced Degradation Study



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Figure 2. Experimental Workflow for Forced Degradation Study

Stability-Indicating Analytical Methods

4.2.1. Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is a powerful technique for separating and identifying the parent compound from its potential degradation products.

- **Chromatography:** A reversed-phase C18 column is commonly used with a mobile phase gradient of water and acetonitrile containing a small amount of formic acid to improve peak shape.
- **Mass Spectrometry:** A high-resolution mass spectrometer can be used to accurately identify and quantify the parent compound and any degradants based on their mass-to-charge ratio (m/z). The specific labeling of **L-Alanine-2-¹³C,¹⁵N** will result in a distinct m/z that can be monitored.

4.2.2. Quantitative Nuclear Magnetic Resonance (qNMR)

qNMR is a primary analytical method that can be used to determine the purity and concentration of **L-Alanine-2-¹³C,¹⁵N** without the need for a reference standard of the same compound.

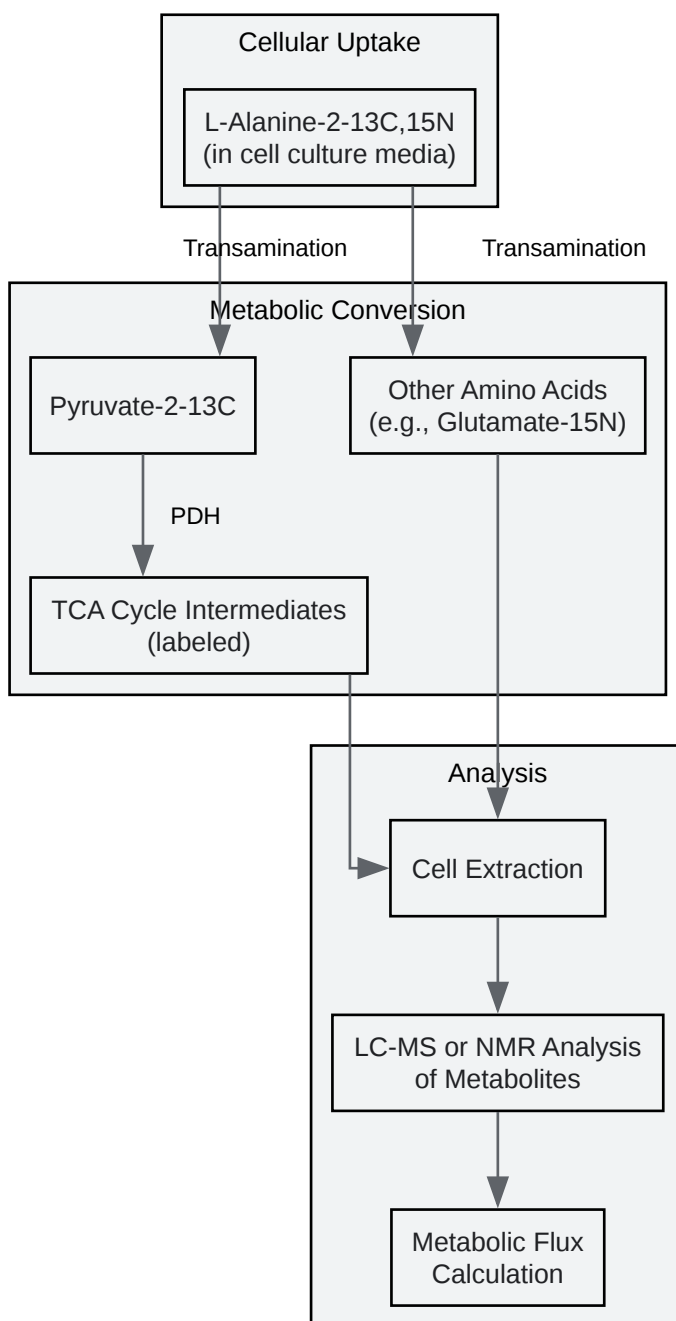
- **Principle:** The integral of an NMR signal is directly proportional to the number of nuclei contributing to that signal. By comparing the integral of a specific proton signal of **L-Alanine-2-¹³C,¹⁵N** to that of a certified internal standard with a known concentration, the absolute purity or concentration of the analyte can be determined.
- **Methodology:**
 - Accurately weigh the **L-Alanine-2-¹³C,¹⁵N** sample and a suitable internal standard (e.g., maleic acid, dimethyl sulfone).
 - Dissolve the mixture in a deuterated solvent (e.g., D₂O).
 - Acquire a ¹H NMR spectrum with appropriate parameters for quantification (e.g., long relaxation delay).
 - Integrate the characteristic signals of both the analyte and the internal standard to calculate the purity.

Application in Metabolic Flux Analysis

L-Alanine-2-¹³C,¹⁵N is a valuable tracer for metabolic flux analysis, a technique used to quantify the rates of metabolic reactions within a biological system. The stable isotopes are

incorporated into downstream metabolites, and their distribution can be measured by MS or NMR to elucidate the activity of various metabolic pathways.

Figure 3. L-Alanine-2-¹³C,¹⁵N in Metabolic Flux Analysis



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Figure 3. **L-Alanine-2-13C,15N** in Metabolic Flux Analysis

Conclusion

L-Alanine-2-13C,15N is a stable molecule when stored under the recommended conditions of a cool, dry, and dark environment. While it is chemically robust, its stability should be periodically verified, especially when used as a quantitative standard. The primary route of degradation in biological systems is enzymatic conversion to pyruvate. For researchers and drug development professionals, adherence to proper storage and handling protocols, along with the use of appropriate analytical methods for stability assessment, will ensure the integrity of **L-Alanine-2-13C,15N** and the reliability of the data generated from its use.

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